

# Technical Support Center: C5aR-IN-2 In Vivo Experiments

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## Compound of Interest

Compound Name: C5aR-IN-2

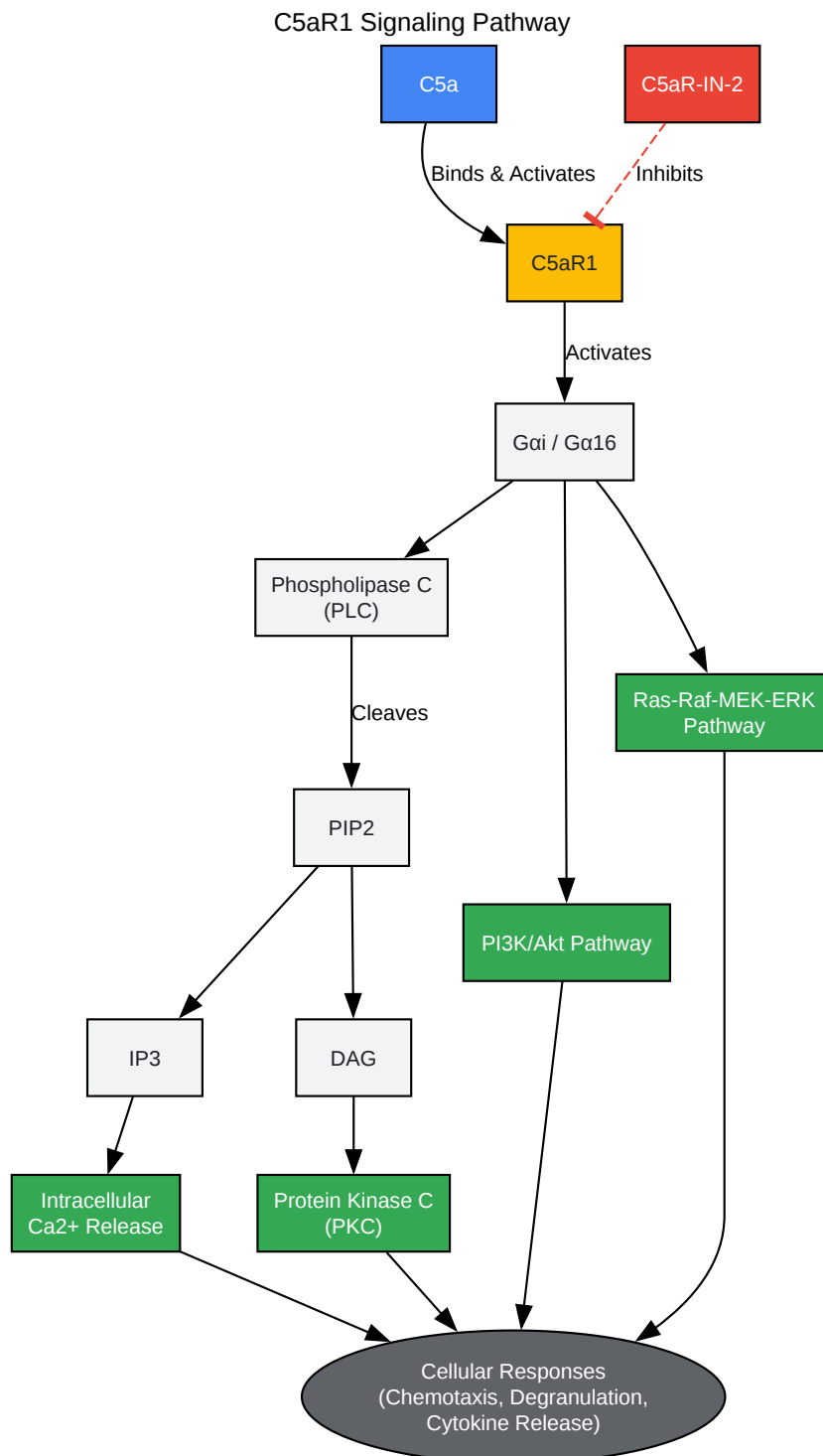
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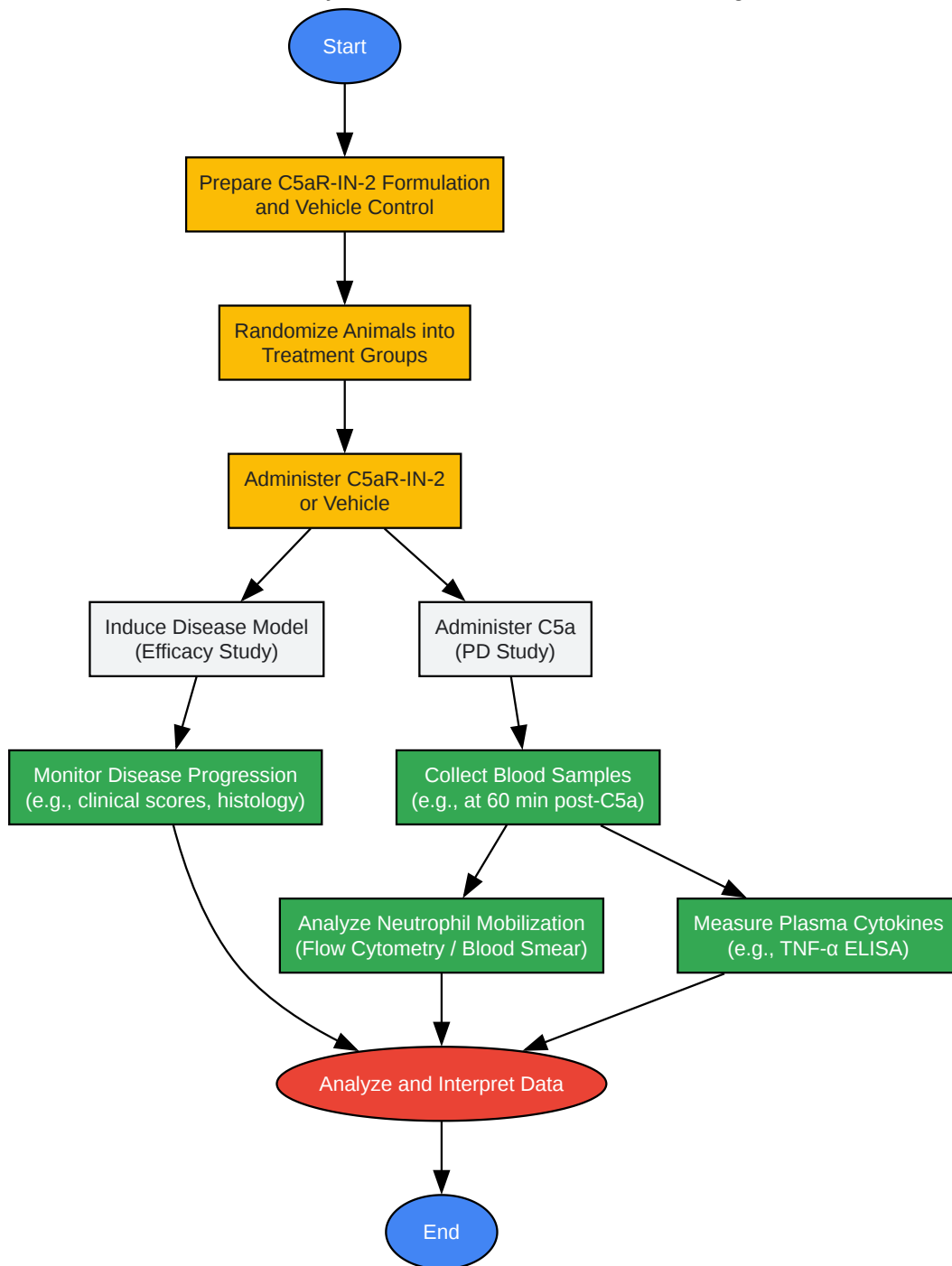
This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers utilizing **C5aR-IN-2** and other small molecule C5a receptor 1 (C5aR1) antagonists in in vivo experiments. The information is presented in a question-and-answer format to directly address common challenges.

## C5aR1 Signaling Pathway

The complement component 5a (C5a) protein is a potent inflammatory mediator that signals through the C5a receptor 1 (C5aR1), a G protein-coupled receptor (GPCR).<sup>[1]</sup> This interaction triggers a cascade of intracellular events, leading to chemotaxis, inflammation, and immune cell activation. **C5aR-IN-2** is a small molecule inhibitor designed to block this signaling pathway.



## In Vivo Efficacy and PD Workflow for a C5aR1 Antagonist

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## References

- 1. New developments in C5a receptor signaling - PMC [pmc.ncbi.nlm.nih.gov]
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